

In-depth Technical Guide: Properties and Applications of CAS number 186390-74-9

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Compound of Interest

Compound Name: 2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol

Cat. No.: B179567

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Abstract

This technical guide provides a comprehensive overview of the chemical properties and synthetic applications of the compound with CAS number 186390-74-9, chemically identified as **2-(2-(hydroxymethyl)-5-nitrophenyl)ethanol**. While direct biological activity of this specific compound is not extensively documented in publicly available literature, its pivotal role as a key intermediate in the synthesis of biologically active 6-nitro-1,2,3,4-tetrahydroisoquinoline derivatives positions it as a molecule of significant interest in medicinal chemistry and drug discovery. This guide will detail its physicochemical properties, its application in the synthesis of a notable tetrahydroisoquinoline derivative, and the broader biological significance of this class of compounds, supported by experimental protocols and pathway diagrams.

Chemical and Physical Properties

The compound with CAS number 186390-74-9 is an aromatic nitro compound and a diol. Its fundamental properties are summarized in the table below.

Property	Value
CAS Number	186390-74-9
IUPAC Name	2-(2-(hydroxymethyl)-5-nitrophenyl)ethanol
Molecular Formula	C ₉ H ₁₁ NO ₄
Molecular Weight	197.19 g/mol
Appearance	Refer to supplier specifications
Solubility	Refer to supplier specifications

Data sourced from publicly available chemical supplier information.

Synthetic Applications: A Gateway to Bioactive Tetrahydroisoquinolines

The primary documented utility of **2-(2-(hydroxymethyl)-5-nitrophenyl)ethanol** lies in its role as a precursor for the synthesis of substituted 1,2,3,4-tetrahydroisoquinolines (THIQs). The THIQ scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with a wide array of biological activities.[\[1\]](#)[\[2\]](#)[\[3\]](#)

A key transformation involving this starting material is the synthesis of 2-benzyl-6-nitro-1,2,3,4-tetrahydroisoquinoline.

Synthesis of 2-benzyl-6-nitro-1,2,3,4-tetrahydroisoquinoline

The synthesis proceeds via a two-step, one-pot reaction involving the formation of a dimesylate intermediate followed by cyclization with benzylamine.[\[4\]](#)

Experimental Protocol:

- Step 1: Dimesylate Intermediate Formation
 - A solution of 2-[2-(hydroxymethyl)-5-nitrophenyl]ethanol (5.95 g, 30.17 mmol) and triethylamine (10.51 mL, 75.42 mmol) in dry dichloromethane (121 mL) is cooled to 0°C

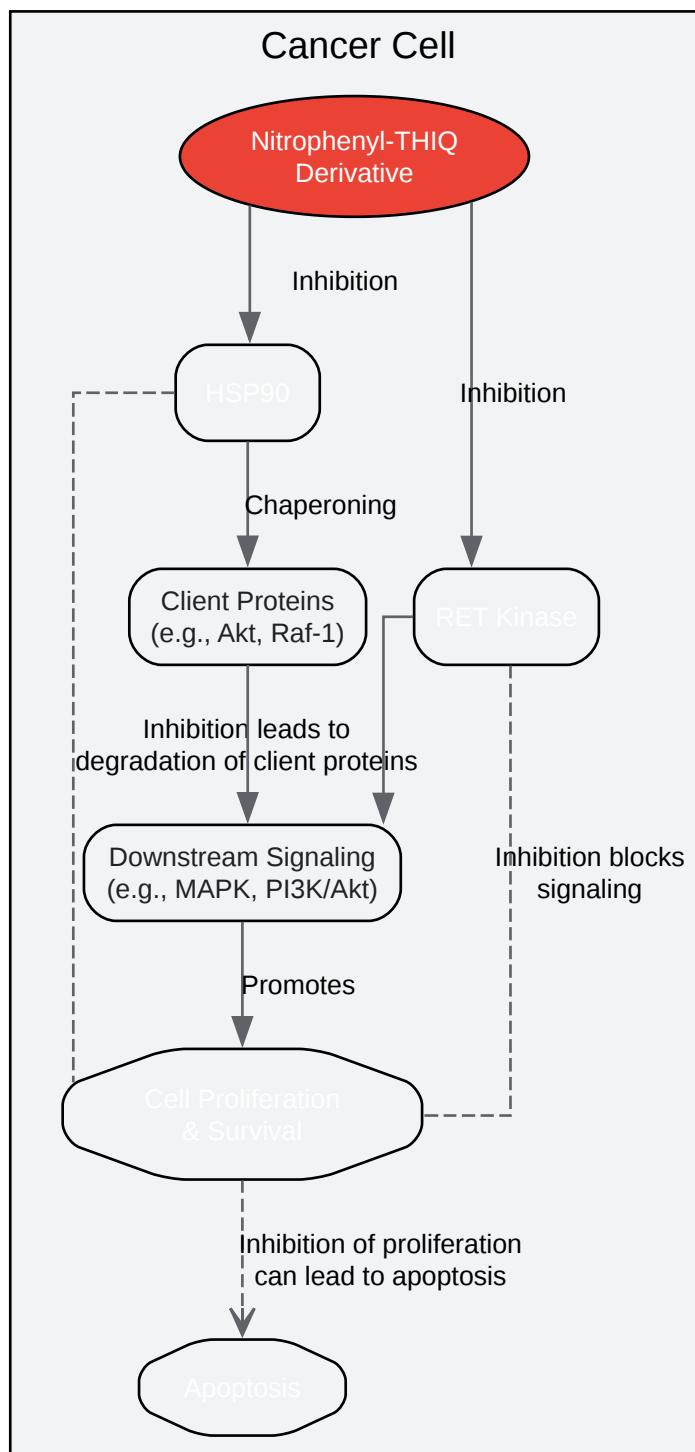
under a nitrogen atmosphere.[4]

- Methanesulfonyl chloride (5.37 mL, 69.39 mmol) is added dropwise to the solution.[4]
- The reaction mixture is stirred at 0°C for 30 minutes.[4]
- The mixture is then washed sequentially with 1M aqueous HCl (100 mL), saturated aqueous NaHCO₃ (100 mL), and brine (100 mL).[4]
- The organic layer is dried over Na₂SO₄ and concentrated under reduced pressure to yield the dimesylate intermediate as a partially crystalline oil.[4]
- Step 2: Cyclization to 2-benzyl-6-nitro-1,2,3,4-tetrahydroisoquinoline
 - The crude dimesylate intermediate is dissolved in dichloromethane (151 mL) under a nitrogen atmosphere.[4]
 - Benzylamine (16.48 mL, 150.8 mmol) is added to the solution.[4]
 - The resulting mixture is stirred at ambient temperature for 22 hours.[4]
 - The reaction mixture is washed with water (100 mL) and brine (100 mL).[4]
 - The organic layer is dried over anhydrous Na₂SO₄ and concentrated under reduced pressure.[4]
 - The crude product is purified by silica gel chromatography, eluting with EtOAc/heptane (10/90), to afford 2-benzyl-6-nitro-1,2,3,4-tetrahydroisoquinoline as a light yellow solid (7.76 g, 96% yield).[4]

Synthetic Workflow Diagram:



Proposed Anticancer Mechanism of Nitrophenyl-THIQ Derivatives



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